

Toxicological Profile of 2-((4-Aminopentyl)(ethyl)amino)ethanol: A Data-Limited Assessment

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Compound of Interest

Compound Name: 2-((4-Aminopentyl)(ethyl)amino)ethanol

Cat. No.: B151410

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Disclaimer: This document provides a summary of the currently available toxicological information for **2-((4-Aminopentyl)(ethyl)amino)ethanol** (CAS No. 69559-11-1). A comprehensive search of publicly available scientific literature and toxicological databases did not yield detailed experimental studies, quantitative toxicity data (e.g., LD50, NOAEL), or specific mechanisms of action for this compound. The information presented herein is primarily derived from safety data sheets and regulatory classifications, which provide hazard warnings but lack in-depth experimental details.

Hazard Identification and Classification

2-((4-Aminopentyl)(ethyl)amino)ethanol is classified by regulatory bodies based on aggregated data submitted by chemical manufacturers and suppliers. The primary hazards associated with this compound are acute toxicity, skin corrosion, and eye damage.^{[1][2][3][4][5]} It is also noted to be potentially harmful to aquatic life with long-lasting effects.^{[2][3][4]}

The available hazard classifications are summarized in the table below. It is important to note that the percentages provided in some sources reflect the proportion of notifications to regulatory bodies that include that specific hazard classification, rather than a measure of toxicological potency.^[4]

Hazard Class	GHS Hazard Statement	Signal Word	Pictograms	Notes
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning	GHS07 (Exclamation Mark)	This classification is reported in over 58% of notifications to the ECHA C&L Inventory. [4]
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	Warning	GHS07 (Exclamation Mark)	This classification is reported in over 58% of notifications to the ECHA C&L Inventory. [4]
Skin Corrosion/Irritation (Category 1B/1C)	H314: Causes severe skin burns and eye damage	Danger	GHS05 (Corrosion)	This is a predominant classification, appearing in over 94% of notifications to the ECHA C&L Inventory. [4]
Serious Eye Damage/Eye Irritation (Category 1)	H318: Causes serious eye damage	Danger	GHS05 (Corrosion)	This is often grouped with the skin corrosion hazard.
Hazardous to the Aquatic Environment, Long-term Hazard (Category 3/4)	H412/H413: Harmful/May cause long lasting harmful effects to aquatic life	-	-	Classification varies slightly between different data sources. [2] [4]

Experimental Protocols

Detailed experimental protocols for toxicological assessments of **2-((4-Aminopentyl)(ethyl)amino)ethanol** are not available in the public domain. Standardized OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for such assessments. For instance, acute oral toxicity is often evaluated using OECD Test Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method), while skin corrosion would be assessed following OECD Test Guideline 431 (In Vitro Skin Corrosion: Reconstructed Human Epidermis (RHE) Test Method) or OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion). Without access to specific study reports, the exact methodologies used for this compound remain unknown.

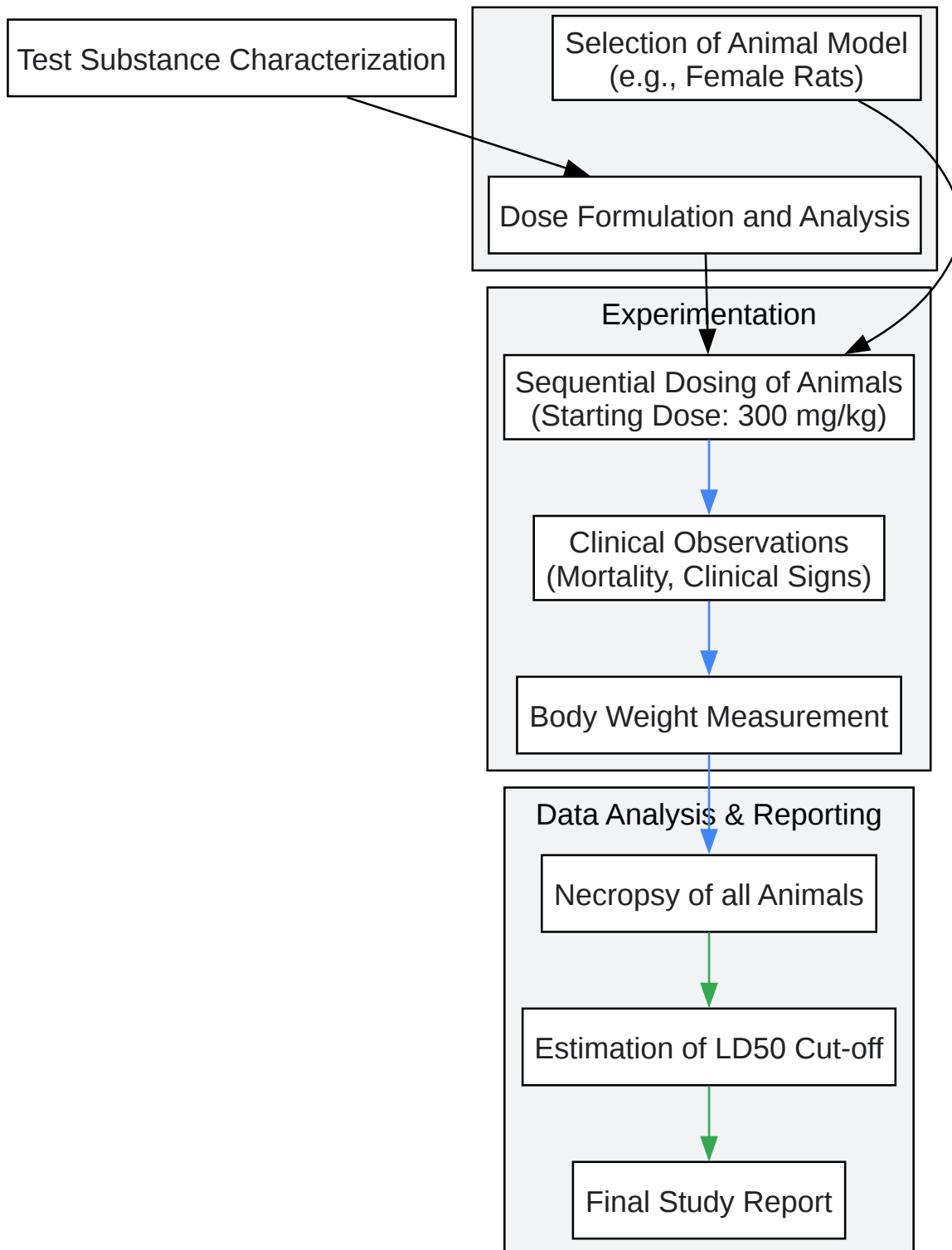
Signaling Pathways and Mechanism of Action

There is no information available regarding the specific signaling pathways or biochemical mechanisms through which **2-((4-Aminopentyl)(ethyl)amino)ethanol** exerts its toxic effects. As a corrosive substance, its local effects on skin and mucous membranes are likely due to its chemical properties, such as its basicity, leading to cell damage and tissue destruction. The mechanisms underlying its systemic toxicity following ingestion or inhalation have not been elucidated.

Visualizations

As no specific experimental workflows or signaling pathways for this compound are described in the literature, a generalized workflow for a common toxicological assessment is provided below for illustrative purposes.

Generalized Workflow for Acute Oral Toxicity Assessment (OECD 423)

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